

Commercial Suppliers and Synthetic Applications of 2-Methylbutanoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Butanoyl chloride, 2-methyl-*

Cat. No.: *B046096*

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Introduction

2-Methylbutanoyl chloride, a versatile acyl chloride, serves as a crucial building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its reactivity, stemming from the acyl chloride functional group, allows for the facile introduction of the 2-methylbutanoyl moiety into a wide range of molecules. This technical guide provides an in-depth overview of the commercial availability of 2-methylbutanoyl chloride, its key chemical properties, and detailed protocols for its application in the synthesis of amides and esters.

Commercial Availability

A variety of chemical suppliers offer 2-methylbutanoyl chloride, typically as a racemic mixture or as its individual (S)- and (R)-enantiomers. The purity and available quantities vary by supplier, catering to both small-scale research and larger-scale manufacturing needs. Below is a summary of prominent commercial suppliers and their product offerings.

Table 1: Commercial Suppliers of 2-Methylbutanoyl Chloride (Racemic, CAS: 57526-28-0)

Supplier	Purity	Available Quantities
Sigma-Aldrich	97%	5g, 25g
Thermo Scientific (Alfa Aesar)	99%	10g, 50g, 100g
AK Scientific	≥95%	1g, 5g, 25g, 100g
Matrix Fine Chemicals	Inquire for details	Small and large quantities
Oakwood Chemical	Inquire for details	Gram to kilogram scale
ChemBK	97%	Inquire for details

Table 2: Commercial Suppliers of (S)-2-Methylbutanoyl Chloride (CAS: 27763-54-8)

Supplier	Purity	Available Quantities
CymitQuimica	Inquire for details	Gram scale
BLD Pharm	≥98%	1g, 5g, 25g
Dayang Chem (Hangzhou) Co., Ltd.	98%	1kg, 25kg

Table 3: Commercial Suppliers of (R)-2-Methylbutanoyl Chloride (CAS: 101400-29-7)

Supplier	Purity	Available Quantities
Chemspace	≥90%	2.5g

Physicochemical Properties

2-Methylbutanoyl chloride is a colorless to pale yellow liquid with a pungent odor. It is highly reactive and moisture-sensitive, readily hydrolyzing in the presence of water to form 2-methylbutanoic acid and hydrochloric acid. It is soluble in common aprotic organic solvents such as dichloromethane, tetrahydrofuran, and toluene.

Table 4: Key Physicochemical Data for 2-Methylbutanoyl Chloride

Property	Value
Molecular Formula	C ₅ H ₉ ClO
Molecular Weight	120.58 g/mol
Boiling Point	117-121 °C
Density	~0.972 g/mL at 25 °C
Refractive Index	~1.418 at 20 °C

Experimental Protocols

The high reactivity of the acyl chloride functional group makes 2-methylbutanoyl chloride an excellent reagent for acylation reactions, particularly for the synthesis of amides and esters.

Synthesis of N-Substituted Amides

The reaction of 2-methylbutanoyl chloride with primary or secondary amines is a robust method for the formation of amide bonds, often proceeding under mild conditions with high yields. A general procedure, commonly known as the Schotten-Baumann reaction, is provided below.

General Protocol for Amide Synthesis:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine (1.0 equivalent) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- Addition of Base: Add a non-nucleophilic base (1.1-1.5 equivalents), such as triethylamine or pyridine, to the solution to act as a scavenger for the HCl byproduct.
- Addition of Acyl Chloride: Cool the reaction mixture to 0 °C in an ice bath. Slowly add 2-methylbutanoyl chloride (1.0-1.2 equivalents) dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or liquid

chromatography-mass spectrometry (LC-MS).

- Work-up: Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an appropriate organic solvent (e.g., DCM or ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.

Synthesis of 2-Methylbutanoate Esters

2-Methylbutanoyl chloride reacts readily with alcohols and phenols to form the corresponding esters. The reaction is typically carried out in the presence of a base to neutralize the HCl generated.

General Protocol for Ester Synthesis:

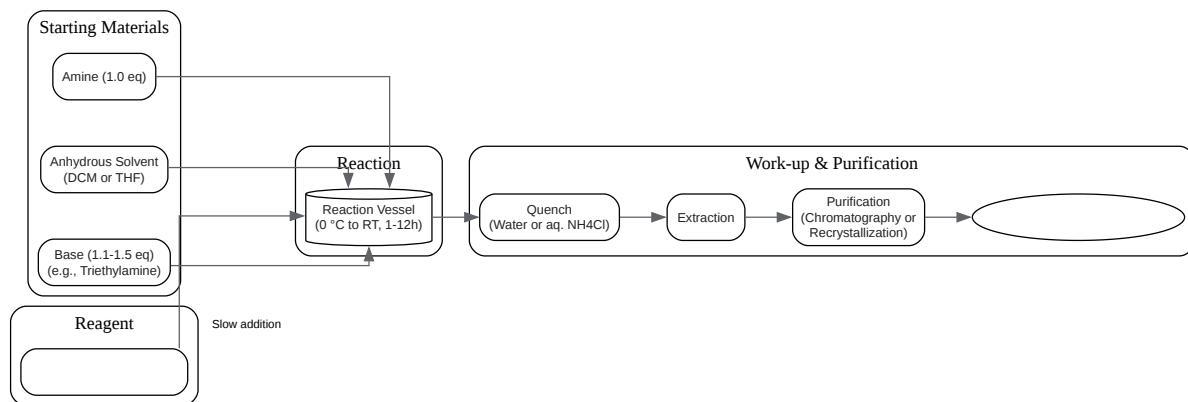
- Reaction Setup: In a round-bottom flask under an inert atmosphere, dissolve the alcohol or phenol (1.0 equivalent) in an anhydrous aprotic solvent (e.g., DCM, THF, or diethyl ether).
- Addition of Base: Add a suitable base (1.1-1.5 equivalents), such as triethylamine or pyridine.
- Addition of Acyl Chloride: Cool the mixture to 0 °C. Add 2-methylbutanoyl chloride (1.0-1.2 equivalents) dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until the starting alcohol/phenol is consumed, as monitored by TLC.
- Work-up: Quench the reaction with water. Separate the organic layer and wash sequentially with a dilute acid solution (e.g., 1 M HCl) to remove excess base, followed by a saturated aqueous solution of sodium bicarbonate, and finally with brine.
- Purification: Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent in vacuo. The resulting crude ester can be purified by distillation or column chromatography.

Applications in Synthesis

2-Methylbutanoyl chloride is a valuable reagent in the synthesis of various biologically active molecules. A notable example is its use in the synthesis of insect pheromones. For instance, N-(2'S)-methylbutanoyl-2-methylbutylamide, the sex pheromone of the sugarcane rhizome borer (*Migdolus fryanus*), can be synthesized using (S)-2-methylbutanoyl chloride or its corresponding carboxylic acid.^[1]

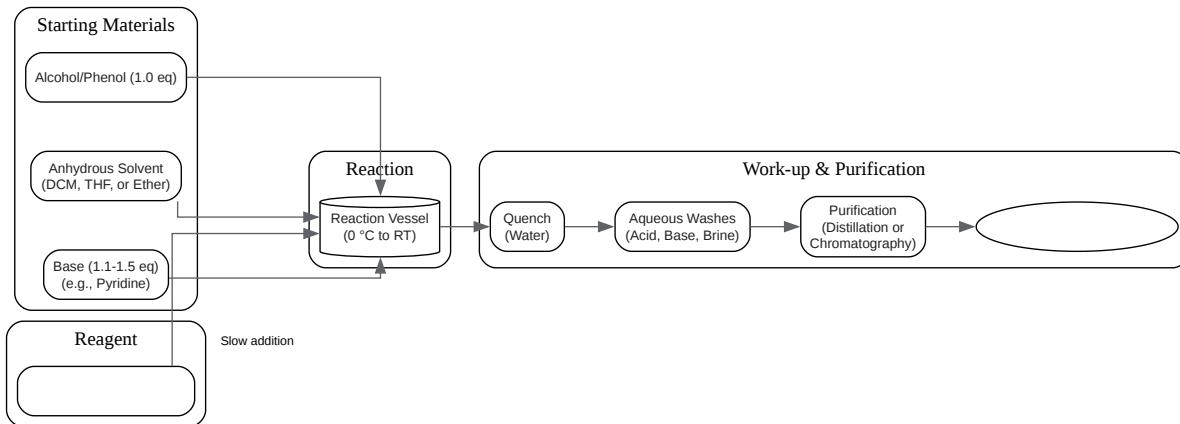
Visualizations

As 2-methylbutanoyl chloride is a synthetic building block and not known to be directly involved in biological signaling pathways, the following diagrams illustrate typical experimental workflows for its use in chemical synthesis.



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Caption: Experimental workflow for the synthesis of N-substituted amides.

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Caption: Experimental workflow for the synthesis of 2-methylbutanoate esters.

Safety Information

2-Methylbutanoyl chloride is a corrosive and flammable substance. It reacts violently with water and should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Methylbutanoyl chloride is a readily available and highly useful reagent for the synthesis of amides and esters, finding significant application in the development of new pharmaceuticals and agrochemicals. The straightforward reaction protocols and the commercial availability of its racemic and enantiomerically pure forms make it an attractive building block for a wide range of synthetic endeavors. Researchers and drug development professionals can leverage the

information provided in this guide to effectively source and utilize this versatile chemical intermediate in their work.

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References

- 1. researchgate.net [researchgate.net]
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